

Application Notes and Protocols for 1-Ethynyl-4-methyl-2-nitrobenzene

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Compound of Interest

Compound Name: 1-Ethynyl-4-methyl-2-nitrobenzene

Cat. No.: B3002360

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed experimental protocols for the synthesis and potential applications of **1-Ethynyl-4-methyl-2-nitrobenzene**, a versatile building block in medicinal chemistry and materials science.

Chemical Properties and Data

Table 1: Physicochemical Properties of **1-Ethynyl-4-methyl-2-nitrobenzene**

Property	Value	Reference
CAS Number	875768-16-4	[1]
Molecular Formula	C ₉ H ₇ NO ₂	[1]
Molecular Weight	161.16 g/mol	[1]
Appearance	Not explicitly available, likely a solid	
Melting Point	Not explicitly available	
Boiling Point	Not explicitly available	
Solubility	Not explicitly available, likely soluble in common organic solvents	

Table 2: Spectroscopic Data for the structurally related 1-Ethynyl-4-nitrobenzene

(Note: This data is for a closely related compound and should be used for comparative purposes only)

Spectroscopy	Characteristic Peaks	Reference
¹ H NMR (CDCl ₃)	δ 8.19 (d, J=8.4 Hz, 2H), 7.64 (d, J=8.7 Hz, 2H), 3.36 (s, 1H)	[2]
¹³ C NMR (CDCl ₃)	Signals for aromatic carbons and two sp-hybridized alkyne carbons	[3]
IR Spectroscopy	Characteristic peaks for C≡C-H (alkyne), C-NO ₂ (nitro), and aromatic C-H stretches	[3][4]
Mass Spectrometry	Molecular ion peak corresponding to the molecular weight	[3]

Experimental Protocols

Protocol 1: Synthesis of 1-Ethynyl-4-methyl-2-nitrobenzene via Sonogashira Coupling

This protocol is adapted from a procedure for a similar compound and outlines a two-step synthesis involving a Sonogashira cross-coupling reaction followed by deprotection.^[2] The Sonogashira coupling is a reliable method for forming carbon-carbon bonds between a terminal alkyne and an aryl or vinyl halide.^{[5][6]}

Step 1: Sonogashira Coupling of 1-Bromo-4-methyl-2-nitrobenzene with Ethynyltrimethylsilane

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